

Assay development for therapeutic drug monitoring using CPNP-d9.

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Compound of Interest

Compound Name: 1-Cyclopentyl-4-nitrosopiperazine-d9

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Application Notes and Protocols for Therapeutic Drug Monitoring

Topic: Assay Development for Therapeutic Drug Monitoring Using a Deuterated Internal Standard

Audience: Researchers, scientists, and drug development professionals.

Note on "CPNP-d9": Initial searches for "CPNP-d9" did not yield a specific therapeutic agent or a commonly recognized internal standard with this designation. Therefore, this document provides a comprehensive template for the development of a therapeutic drug monitoring (TDM) assay using a hypothetical analyte, "DrugX," and its deuterated internal standard, "DrugX-d9." The principles, protocols, and data presented herein are illustrative and can be adapted for a specific drug of interest.

Introduction

Therapeutic Drug Monitoring (TDM) is a critical practice for optimizing patient outcomes by maintaining plasma drug concentrations within a target therapeutic range. This is particularly important for drugs with a narrow therapeutic index, significant pharmacokinetic variability, or a clear concentration-dependent efficacy and toxicity profile. The use of a stable isotope-labeled internal standard, such as a deuterated analog of the drug, is the gold standard for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The deuterated internal standard co-elutes with the analyte and experiences similar ionization effects, thereby correcting for matrix effects and variability in sample processing and instrument response.[1][2][3]

This application note details a robust and reproducible LC-MS/MS method for the quantification of "DrugX" in human plasma, utilizing "DrugX-d9" as the internal standard. The described assay demonstrates high sensitivity, specificity, accuracy, and precision, making it suitable for clinical research and therapeutic drug monitoring.

Quantitative Data Summary

The following tables summarize the quantitative performance of the LC-MS/MS assay for "DrugX."

Table 1: Calibration Curve and Linearity

Parameter	Value
Calibration Range	1.0 - 1000 ng/mL
Regression Model	Linear, 1/x ² weighting
Correlation Coefficient (r ²)	> 0.995
Mean Accuracy (%)	98.5 - 101.2
Mean Precision (CV%)	< 5.0

Table 2: Precision and Accuracy

Quality Control (QC) Level	Concentration (ng/mL)	Intra-day Precision (CV%)	Inter-day Precision (CV%)	Accuracy (%)
Lower Limit of Quantification (LLOQ)	1.0	4.8	6.2	99.1
Low QC	3.0	3.5	4.1	100.5
Medium QC	50	2.1	3.3	98.9
High QC	800	1.8	2.9	101.0

Table 3: Recovery and Matrix Effect

QC Level	Concentration (ng/mL)	Mean Extraction Recovery (%)	Mean Matrix Effect (%)
Low QC	3.0	92.5	95.8
High QC	800	94.1	97.2

Experimental Protocols

Sample Preparation

This protocol describes a protein precipitation method for the extraction of "DrugX" from human plasma.

- **Thaw Samples:** Allow plasma samples (patient samples, calibrators, and quality controls) to thaw completely at room temperature.
- **Vortex:** Vortex the thawed samples for 10 seconds to ensure homogeneity.
- **Aliquot Sample:** Pipette 100 μ L of each plasma sample into a clean 1.5 mL microcentrifuge tube.

- **Add Internal Standard:** Add 200 µL of the internal standard working solution ("DrugX-d9" in methanol) to each tube.
- **Protein Precipitation:** Vortex each tube vigorously for 30 seconds to precipitate proteins.
- **Centrifugation:** Centrifuge the tubes at 14,000 x g for 10 minutes at 4°C.
- **Transfer Supernatant:** Carefully transfer 150 µL of the clear supernatant to a clean autosampler vial.
- **Injection:** Inject 10 µL of the supernatant into the LC-MS/MS system.

LC-MS/MS Method

Liquid Chromatography (LC) Parameters:

- **Column:** C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
- **Mobile Phase A:** 0.1% Formic Acid in Water
- **Mobile Phase B:** 0.1% Formic Acid in Acetonitrile
- **Flow Rate:** 0.4 mL/min
- **Gradient:**
 - 0.0 - 0.5 min: 10% B
 - 0.5 - 2.5 min: 10% to 90% B
 - 2.5 - 3.0 min: 90% B
 - 3.0 - 3.1 min: 90% to 10% B
 - 3.1 - 4.0 min: 10% B (Re-equilibration)
- **Column Temperature:** 40°C
- **Injection Volume:** 10 µL

Mass Spectrometry (MS) Parameters:

- Instrument: Triple quadrupole mass spectrometer
- Ionization Source: Electrospray Ionization (ESI), Positive Mode
- Multiple Reaction Monitoring (MRM) Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
DrugX	450.2	288.1	25
DrugX-d9	459.2	297.1	25

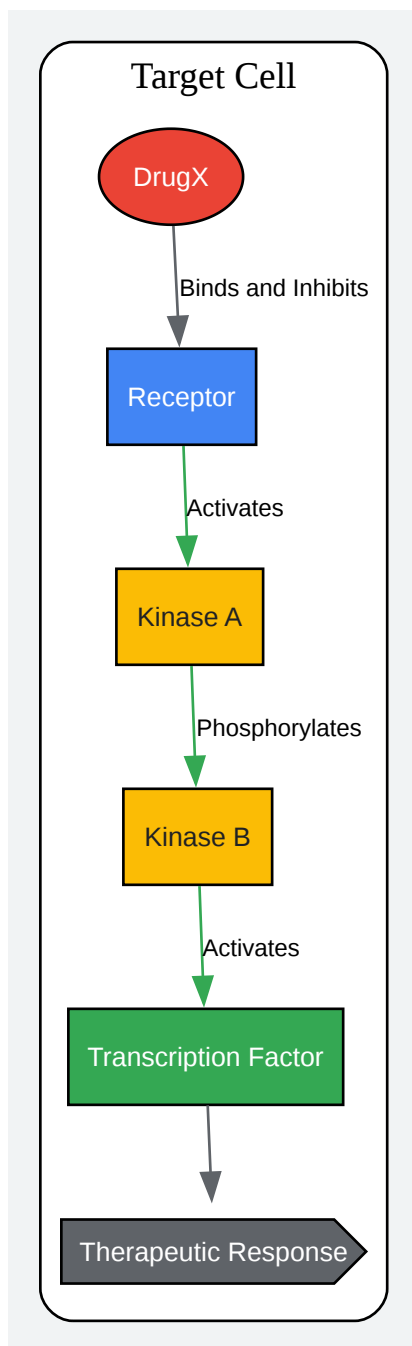
- Ion Source Parameters:
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 150°C
 - Desolvation Temperature: 400°C
 - Desolvation Gas Flow: 800 L/hr
 - Cone Gas Flow: 50 L/hr

Visualizations



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Caption: Experimental workflow for the TDM of DrugX.



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Caption: Hypothetical signaling pathway inhibited by DrugX.

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